

N-(2-sec-butylphenyl)-2-chlorobenzamide solubility data

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Compound of Interest

Compound Name: *N*-(2-sec-butylphenyl)-2-chlorobenzamide

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An In-Depth Technical Guide to the Solubility of **N-(2-sec-butylphenyl)-2-chlorobenzamide**

This guide provides a comprehensive technical overview of the solubility of **N-(2-sec-butylphenyl)-2-chlorobenzamide**. Recognizing the limited availability of direct experimental data for this specific compound in public literature[1], this document establishes a robust framework for researchers, scientists, and drug development professionals. It outlines detailed experimental protocols for determining critical solubility parameters, grounded in established scientific principles. To provide a practical context, solubility data for the structurally analogous and well-characterized fungicide, Boscalid, is presented as a comparative case study.

Introduction: The Critical Role of Solubility

Solubility, the capacity of a solute to dissolve in a solvent to form a homogeneous solution, is a fundamental physicochemical property in chemical and pharmaceutical sciences. For a compound like **N-(2-sec-butylphenyl)-2-chlorobenzamide**, understanding its solubility is paramount for a variety of applications, from ensuring bioavailability in potential pharmaceutical formulations to designing effective reaction and purification conditions in chemical synthesis[2]

[3]. Early assessment of solubility can prevent costly late-stage failures in drug development by identifying compounds with potentially poor absorption characteristics[4][5].

N-(2-sec-butylphenyl)-2-chlorobenzamide is a substituted benzamide with the following structural characteristics:

- Molecular Formula: C₁₇H₁₈ClNO
- Molecular Weight: 287.78 g/mol
- Structure: A 2-chlorobenzamide moiety linked to a 2-sec-butylphenyl group.

Based on its structure, which features a significant nonpolar sec-butylphenyl group and a more polar amide and chlorobenzoyl group, its solubility is expected to be low in aqueous media and higher in organic solvents. The principle of "like dissolves like" suggests a higher affinity for polar aprotic or moderately polar protic solvents[6].

Case Study: Solubility of the Analogous Compound Boscalid

Due to the absence of specific solubility data for **N-(2-sec-butylphenyl)-2-chlorobenzamide**, we will examine the solubility of Boscalid, a widely used fungicide with a similar structural backbone. Boscalid, or 2-chloro-N-(4'-chloro[1,1'-biphenyl]-2-yl)nicotinamide, shares the 2-chloro-substituted aromatic amide structure[7][8][9]. This comparison offers valuable insights into the expected solubility behavior of **N-(2-sec-butylphenyl)-2-chlorobenzamide**.

Solvent	Solubility of Boscalid (at 20°C)
Water	4.6 mg/L[9][10]
n-Heptane	< 10 g/L[8][10]
Methanol	40-50 g/L[8]
Acetone	160-200 g/L[8]
Dichloromethane	20-25 g/100 mL[10]
Toluene	2-2.5 g/100 mL[10]
Dimethylformamide	Soluble
Ethyl Acetate	6.7-9 g/100 mL[10]

This data is compiled from multiple sources and provides a general overview of Boscalid's solubility.

The data clearly indicates that Boscalid has very low aqueous solubility and is significantly more soluble in organic solvents, particularly polar aprotic solvents like acetone and dichloromethane[8][10]. This trend is a strong indicator of the likely solubility profile of **N-(2-sec-butylphenyl)-2-chlorobenzamide**.

Experimental Determination of Solubility

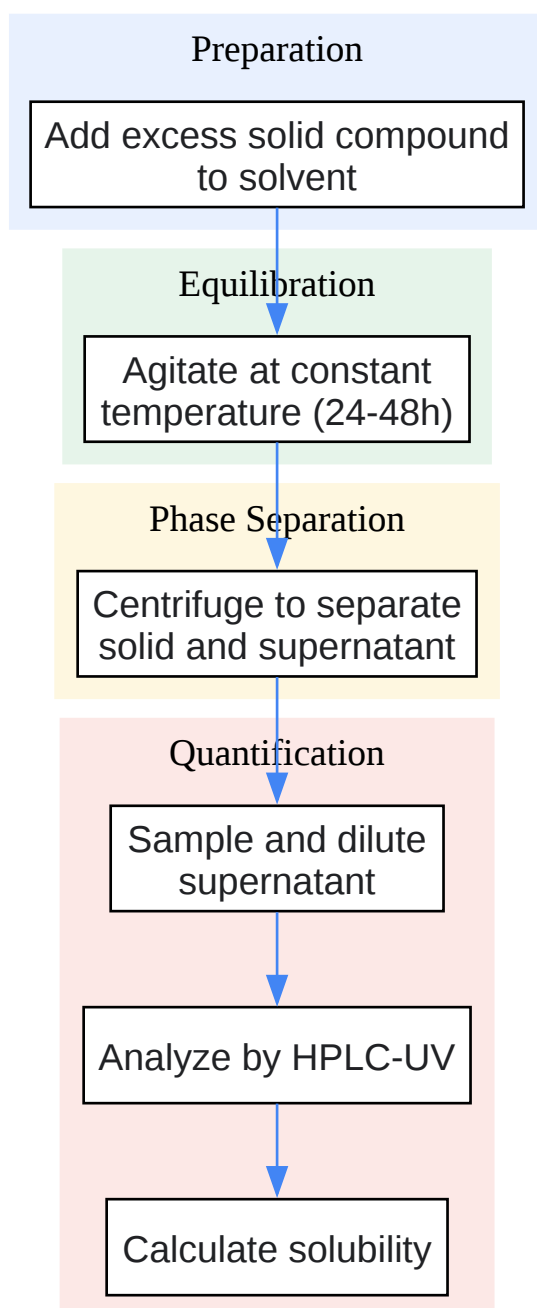
For a novel or sparsely characterized compound, experimental determination of solubility is essential. The two primary types of solubility measurements are thermodynamic and kinetic solubility[2].

Thermodynamic Solubility: The Shake-Flask Method

Thermodynamic solubility represents the true equilibrium solubility of a compound and is the gold standard for accurate solubility determination[2][5]. The shake-flask method is the most common technique for measuring this parameter[4][5].

Protocol: Shake-Flask Method for Thermodynamic Solubility

- Preparation: Add an excess amount of solid **N-(2-sec-butylphenyl)-2-chlorobenzamide** to a series of vials, each containing a known volume of a different solvent (e.g., water, phosphate-buffered saline pH 7.4, methanol, acetonitrile, etc.).
- Equilibration: Seal the vials and agitate them at a constant temperature (e.g., 25°C or 37°C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, allow the vials to stand, or centrifuge them, to separate the undissolved solid from the saturated solution.
- Sampling and Dilution: Carefully withdraw an aliquot of the clear supernatant and dilute it with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantification: Analyze the concentration of the diluted sample using a validated analytical technique, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV) [2].
- Calculation: Calculate the original solubility by taking into account the dilution factor.



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Caption: Workflow for Thermodynamic Solubility Determination via the Shake-Flask Method.

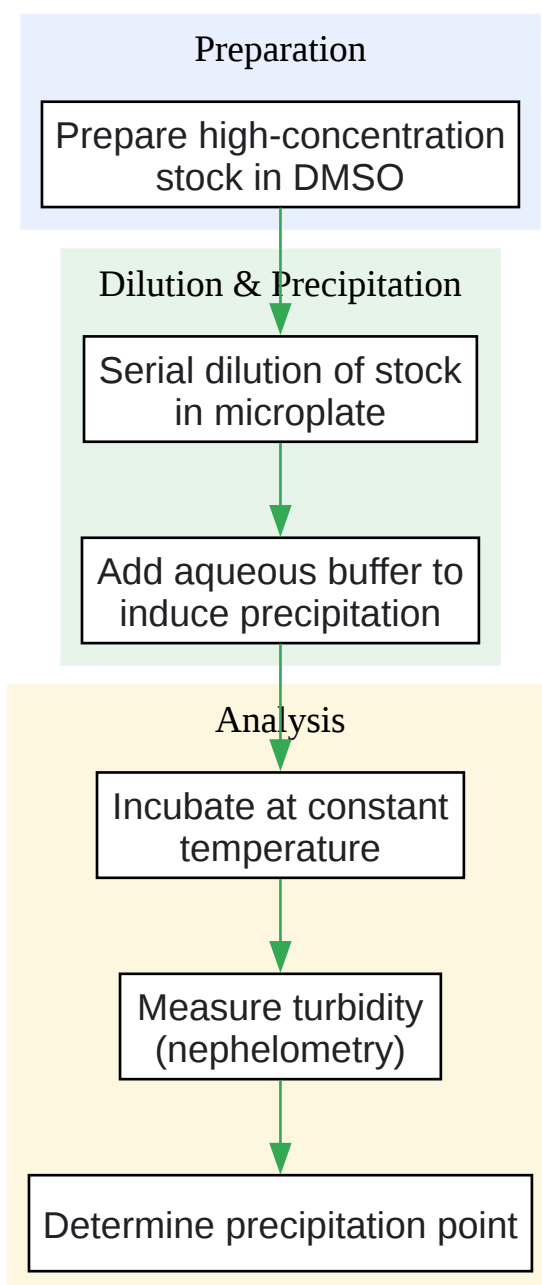
Kinetic Solubility

Kinetic solubility measures the concentration at which a compound precipitates from a solution when added from a high-concentration stock (typically in DMSO). It is a higher-throughput

method often used in early drug discovery for rapid screening[2][4].

Protocol: Kinetic Solubility by Turbidimetry

- **Stock Solution:** Prepare a high-concentration stock solution of **N-(2-sec-butylphenyl)-2-chlorobenzamide** in dimethyl sulfoxide (DMSO) (e.g., 10 mM).
- **Serial Dilution:** In a microplate, perform serial dilutions of the stock solution with DMSO.
- **Addition of Aqueous Buffer:** Add a buffered aqueous solution (e.g., PBS pH 7.4) to each well.
- **Incubation:** Incubate the plate for a set period (e.g., 2 hours) at a constant temperature.
- **Turbidity Measurement:** Measure the turbidity (light scattering) in each well using a nephelometer[4].
- **Data Analysis:** The concentration at which a significant increase in turbidity is observed is determined as the kinetic solubility.



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Caption: Workflow for Kinetic Solubility Determination by Turbidimetry.

Factors Influencing Solubility

Several factors can influence the solubility of **N-(2-sec-butylphenyl)-2-chlorobenzamide**:

- pH: The amide group is generally neutral, but extreme pH values could potentially lead to hydrolysis over extended periods, affecting the measured solubility.
- Temperature: Solubility is generally temperature-dependent. For most solids dissolving in a liquid solvent, solubility increases with temperature[11][12].
- Polymorphism: The existence of different crystalline forms (polymorphs) can significantly impact solubility. It is crucial to characterize the solid form used in solubility experiments.

Conclusion

While direct solubility data for **N-(2-sec-butylphenyl)-2-chlorobenzamide** is not readily available, a comprehensive understanding of its potential solubility can be derived from its chemical structure and comparison with the analogous compound, Boscalid. This guide provides the necessary theoretical background and detailed experimental protocols for researchers to accurately determine the thermodynamic and kinetic solubility of this compound. The application of these robust methodologies will enable scientists and drug development professionals to generate the critical data needed for informed decision-making in their research and development endeavors.

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